

Thiochroman-4-ol: A Comprehensive Physicochemical Profile for the Modern Researcher

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Thiochroman-4-ol**

Cat. No.: **B1596091**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of the Thiochroman Scaffold

Thiochroman-4-ol, and its structural analogues, represent a privileged scaffold in medicinal chemistry and materials science. The incorporation of a sulfur atom into the chroman ring system imparts unique electronic and conformational properties, making it a versatile building block for the synthesis of novel therapeutic agents and functional materials.[\[1\]](#)[\[2\]](#)

Understanding the fundamental physicochemical properties of **Thiochroman-4-ol** is paramount for its effective utilization in drug design, synthesis, and formulation. This guide provides a comprehensive overview of these properties, supported by experimental data and protocols, to empower researchers in their scientific endeavors.

Molecular and Physicochemical Properties

A thorough understanding of a molecule's intrinsic properties is the foundation of its application. The key physicochemical parameters of **Thiochroman-4-ol** are summarized below, providing a quantitative basis for its behavior in various chemical and biological systems.

Key Identifiers

Identifier	Value	Source
IUPAC Name	2,3-Dihydro-4H-1-benzothiopyran-4-ol	[3]
CAS Number	40316-60-7	[3]
Molecular Formula	C ₉ H ₁₀ OS	[3]
Molecular Weight	166.24 g/mol	[4]
Canonical SMILES	C1CSC2=CC=CC=C2C1O	[4]
InChI Key	FWVSZXYNCFXKRT-UHFFFAOYSA-N	[4]

Physicochemical Data

Property	Value	Source
Melting Point	67-68 °C	[5]
Boiling Point	289.8 °C at 760 mmHg	[3]
Density	1.252 g/cm ³	[3]
Refractive Index	1.646	[3]
Flash Point	141.3 °C	[3]
Vapor Pressure	0.000995 mmHg at 25°C	[3]
pKa (Predicted)	13.79 ± 0.20	[5]
LogP (Predicted)	1.7	[4]

Spectroscopic Characterization: Unveiling the Molecular Structure

Spectroscopic techniques are indispensable for the structural elucidation and purity assessment of chemical compounds. The following sections detail the characteristic spectral features of **Thiochroman-4-ol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton (^1H) and Carbon- ^{13}C NMR spectroscopy provide detailed information about the molecular framework of **Thiochroman-4-ol**. While specific peak assignments can vary slightly based on the solvent and instrument, general spectral features are available from public databases.^[4]

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The IR spectrum of **Thiochroman-4-ol** is characterized by a broad absorption band in the region of 3400-3200 cm^{-1} , indicative of the O-H stretching vibration of the hydroxyl group. Other characteristic peaks include those for C-H stretching of the aromatic and aliphatic portions of the molecule, as well as C=C stretching of the benzene ring.^{[4][6]}

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule, confirming its molecular weight and offering insights into its fragmentation patterns. The mass spectrum of **Thiochroman-4-ol** typically shows a molecular ion peak (M^+) at m/z 166, corresponding to its molecular weight.^{[4][7]}

Synthesis and Reactivity: A Chemist's Perspective

Thiochroman-4-ol is often synthesized from its corresponding ketone, Thiochroman-4-one, via reduction.^[8] Thiochroman-4-ones themselves are typically prepared through intramolecular Friedel-Crafts acylation of 3-(phenylthio)propanoic acids.^{[1][8]} The reactivity of **Thiochroman-4-ol** is dominated by the hydroxyl group, which can undergo various transformations such as oxidation to the corresponding ketone, esterification, and etherification. The thioether linkage also presents opportunities for further chemical modification.

Experimental Protocol: Determination of Melting Point

The melting point is a fundamental physical property that provides a quick assessment of a compound's purity. A sharp melting range typically indicates a high degree of purity.

Objective:

To determine the melting point range of a solid sample of **Thiochroman-4-ol**.

Materials:

- **Thiochroman-4-ol** sample
- Melting point apparatus
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (optional, for powdering the sample)

Step-by-Step Methodology:

- Sample Preparation: Ensure the **Thiochroman-4-ol** sample is a fine, dry powder. If necessary, gently grind the crystals using a mortar and pestle.
- Loading the Capillary Tube: Tap the open end of a capillary tube into the powdered sample to pack a small amount (2-3 mm in height) of the compound into the sealed end.
- Placing in the Apparatus: Insert the loaded capillary tube into the heating block of the melting point apparatus.
- Heating Rate: Set the apparatus to heat at a rate of approximately 1-2 °C per minute when approaching the expected melting point. A faster rate can be used initially to reach a temperature about 10-15 °C below the anticipated melting point.
- Observation: Carefully observe the sample through the magnifying lens.
- Recording the Melting Range:
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).

- Record the temperature at which the entire sample has completely melted (the end of the melting range).
- Reporting: Report the melting point as a range of these two temperatures.

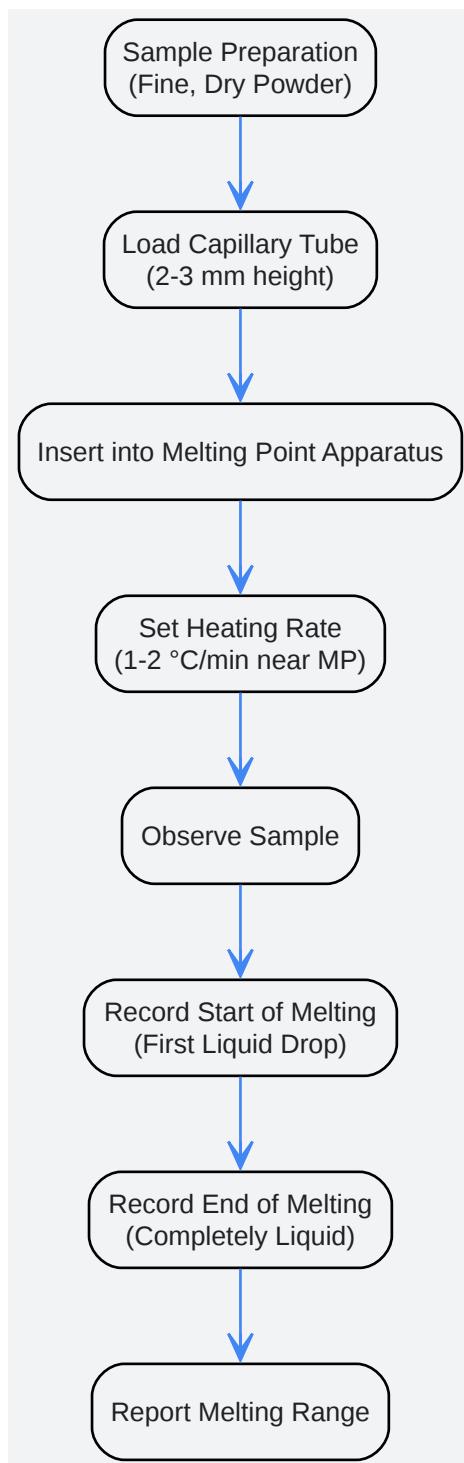
Self-Validating System:

The sharpness of the melting range serves as an internal validation of the sample's purity. A broad melting range (greater than 2 °C) may suggest the presence of impurities, which depress and broaden the melting point. For validation, the determined melting point should be compared with the literature value.[\[5\]](#)

Visualizing the Core Structure and Workflow Chemical Structure of Thiochroman-4-ol

Caption: 2D Chemical Structure of **Thiochroman-4-ol**.

Experimental Workflow for Melting Point Determination



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Caption: Step-by-step workflow for determining the melting point.

Safety and Handling

Thiochroman-4-ol should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn. [9][10] Avoid inhalation of dust and contact with skin and eyes. In case of contact, flush the affected area with plenty of water.[9] Store the compound in a tightly sealed container in a cool, dry place away from oxidizing agents.[10] For detailed safety information, always refer to the material safety data sheet (MSDS) provided by the supplier.[9][10][11]

Conclusion

This technical guide has provided a detailed overview of the essential physicochemical properties of **Thiochroman-4-ol**. By consolidating data on its molecular structure, physical constants, spectroscopic characteristics, and handling procedures, this document serves as a valuable resource for researchers engaged in the fields of synthetic chemistry, medicinal chemistry, and materials science. A thorough understanding of these fundamental properties is critical for the rational design of new molecules and the development of innovative applications based on the thiochroman scaffold.

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- To cite this document: BenchChem. [Thiochroman-4-ol: A Comprehensive Physicochemical Profile for the Modern Researcher]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1596091#physicochemical-properties-of-thiochroman-4-ol\]](https://www.benchchem.com/product/b1596091#physicochemical-properties-of-thiochroman-4-ol)

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